

# A Technical Guide to the Solubility of 3-(Dibutylamino)propylamine in Organic Solvents

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## Compound of Interest

Compound Name: **3-(Dibutylamino)propylamine**

Cat. No.: **B091833**

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## Introduction

**3-(Dibutylamino)propylamine**, a diamine with the CAS number 102-83-0, is a versatile intermediate in the synthesis of a variety of organic molecules, including pharmaceuticals and agrochemicals. Its utility in these applications is often dictated by its solubility characteristics in different solvent systems. A thorough understanding of its solubility is paramount for optimizing reaction conditions, designing purification strategies, and developing formulations.

This technical guide provides a comprehensive overview of the available solubility data for **3-(Dibutylamino)propylamine** in organic solvents. Due to the limited publicly available quantitative data, this document also furnishes a detailed, generalized experimental protocol for determining the solubility of amines in organic solvents, enabling researchers to generate precise data for their specific applications.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **3-(Dibutylamino)propylamine** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C11H26N2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	186.34 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.827 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	205 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	-50 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	104 °C	<a href="#">[4]</a>
Water Solubility	10 g/L (20 °C)	<a href="#">[1]</a> <a href="#">[6]</a>
LogP	2.89	<a href="#">[1]</a>

## Solubility Data

Quantitative solubility data for **3-(Dibutylamino)propylamine** in a wide range of organic solvents is not extensively reported in peer-reviewed literature. However, based on the general principles of amine solubility, it is expected to be soluble in many common organic solvents. Aliphatic amines are generally soluble in organic solvents, especially polar ones.[\[7\]](#) The following table summarizes the available quantitative data and provides qualitative solubility information.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility
Water	Protic	10 g/L (at 20 °C)[1][6]	Soluble
Diethyl Ether	Ether	Data not available	Expected to be soluble[7]
Dichloromethane	Halogenated	Data not available	Expected to be soluble[7]
Ethanol	Alcohol	Data not available	Expected to be soluble
Methanol	Alcohol	Data not available	Expected to be soluble
Acetone	Ketone	Data not available	Expected to be soluble
Toluene	Aromatic	Data not available	Expected to be soluble
Hexane	Aliphatic	Data not available	Expected to be soluble

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **3-(Dibutylamino)propylamine** in an organic solvent of interest. This protocol is based on the widely accepted isothermal equilibrium method.

**Objective:** To determine the equilibrium solubility of **3-(Dibutylamino)propylamine** in a selected organic solvent at a specified temperature.

**Materials:**

- **3-(Dibutylamino)propylamine** (of known purity)
- Selected organic solvent (analytical grade)

- Scintillation vials or other suitable sealed containers
- Constant temperature orbital shaker or water bath
- Calibrated thermometer
- Syringe filters (e.g., 0.45 µm, compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector

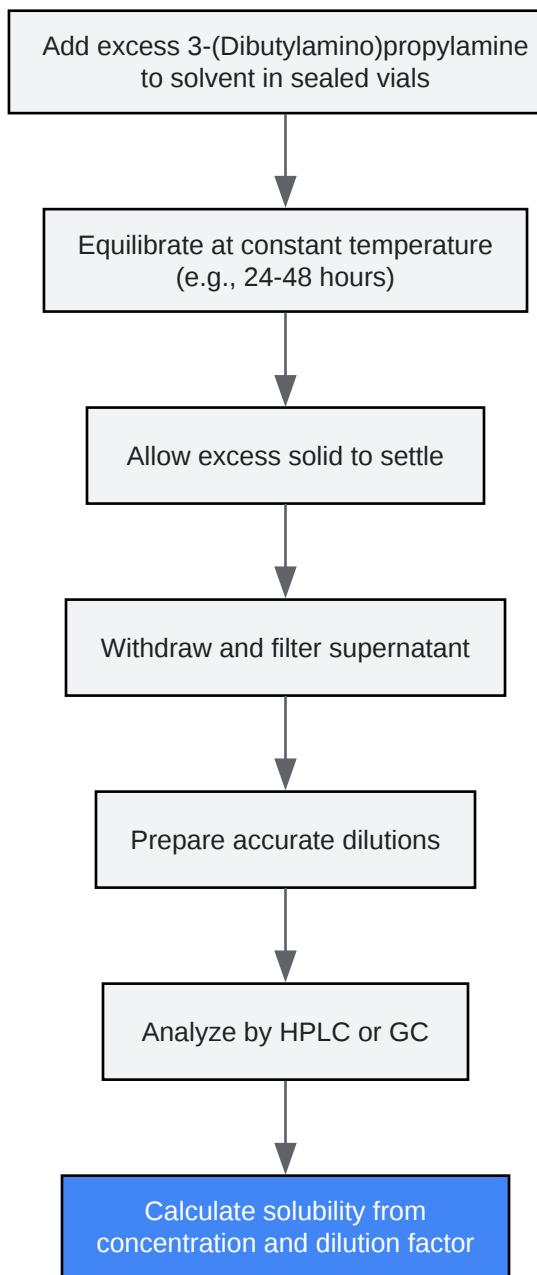
**Procedure:**

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **3-(Dibutylamino)propylamine** to a series of scintillation vials. The excess solid should be clearly visible.
  - Add a known volume of the selected organic solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature.
  - Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours). A preliminary study may be required to determine the time to reach equilibrium.
- Sample Collection and Preparation:
  - After equilibration, cease agitation and allow the excess solid to settle for at least 2 hours in the constant temperature bath.

- Carefully withdraw a known volume of the supernatant using a calibrated pipette, ensuring no solid particles are transferred.
- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed volumetric flask.
- Record the exact volume of the filtered supernatant.
- Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method. Record the final volume.

- Quantification:
  - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **3-(Dibutylamino)propylamine**.
  - A calibration curve should be prepared using standard solutions of **3-(Dibutylamino)propylamine** of known concentrations.
- Calculation of Solubility:
  - Calculate the concentration of **3-(Dibutylamino)propylamine** in the original saturated solution using the following formula:  
$$\text{Solubility (g/L)} = (\text{Concentration from analysis (g/L)}) \times (\text{Dilution factor})$$
  - The dilution factor is the final volume of the diluted sample divided by the initial volume of the supernatant.

#### Experimental Workflow for Solubility Determination

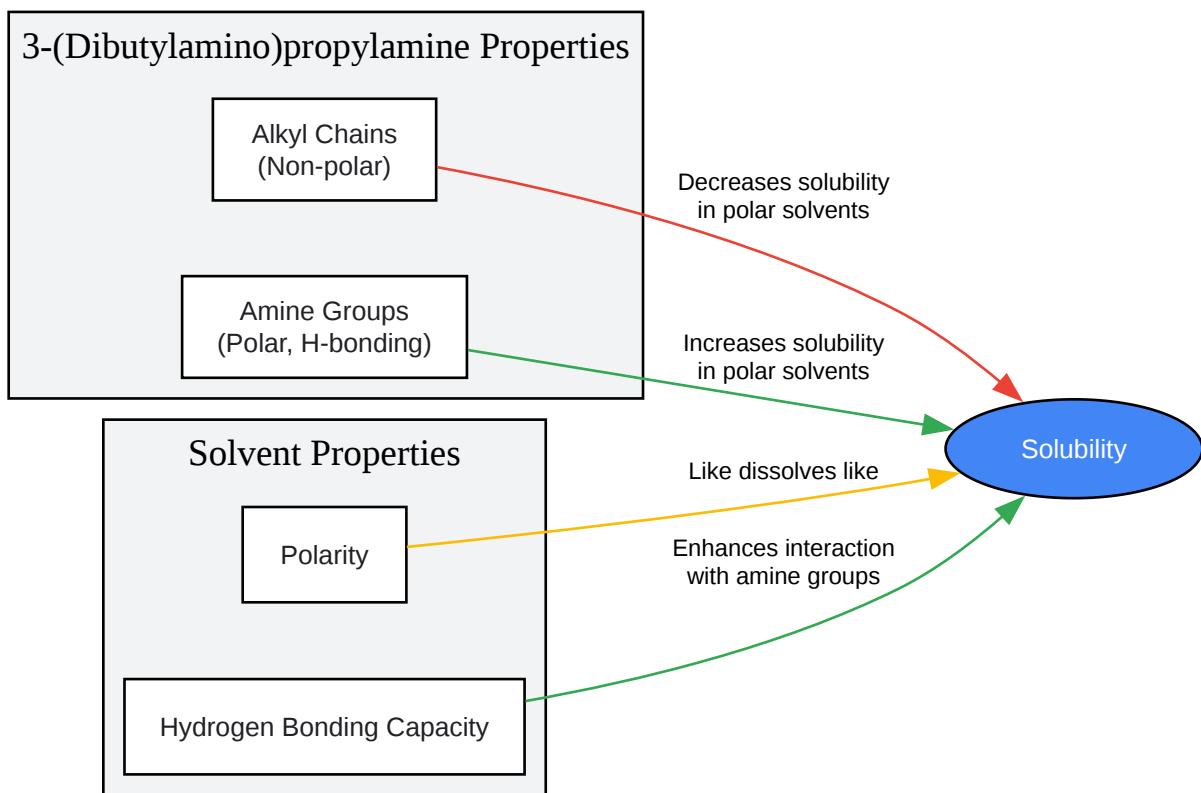


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Caption: Workflow for experimental solubility determination.

## Logical Relationship of Solubility

The solubility of an amine like **3-(Dibutylamino)propylamine** is governed by the interplay of its molecular structure and the properties of the solvent. The following diagram illustrates these relationships.



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Caption: Factors influencing the solubility of **3-(Dibutylamino)propylamine**.

## Conclusion

While quantitative data on the solubility of **3-(Dibutylamino)propylamine** in a wide array of organic solvents is sparse, its chemical structure suggests good solubility in many common laboratory solvents. For applications requiring precise solubility data, the experimental protocol provided in this guide offers a robust framework for its determination. A systematic approach to understanding the interplay between the physicochemical properties of both the solute and the solvent is critical for leveraging the full potential of **3-(Dibutylamino)propylamine** in research and development.

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